

Essential Safety and Operational Guide for Triethyl 2-fluoro-2-phosphonoacetate

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Compound of Interest

Compound Name: *Triethyl 2-fluoro-2-phosphonoacetate*

Cat. No.: *B1302008*

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This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Triethyl 2-fluoro-2-phosphonoacetate**. The following procedural guidance is designed to ensure safe laboratory practices and mitigate risks associated with this compound.

Chemical Identifier:

- Name: **Triethyl 2-fluoro-2-phosphonoacetate**
- CAS Number: 2356-16-3[1][2][3]
- Molecular Formula: C8H16FO5P[2]
- Molecular Weight: 242.18 g/mol [1][2]

Hazard Identification: **Triethyl 2-fluoro-2-phosphonoacetate** is classified as a warning-level hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1]

Hazard Classification	Code	Description
Skin Irritation	H315	Causes skin irritation. [1]
Eye Irritation	H319	Causes serious eye irritation. [1]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation. [1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Triethyl 2-fluoro-2-phosphonoacetate** to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles. [4]	Protects against splashes and eye contact, which can cause serious irritation. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact, which can lead to irritation. [1] Gloves should be inspected before use and disposed of properly after handling. [5]
Respiratory Protection	Type ABEK (EN14387) respirator filter or equivalent. [1]	Necessary when working in areas with inadequate ventilation or when there is a risk of inhaling vapors or mists.
Body Protection	Laboratory coat or impervious clothing.	Protects against accidental spills and contamination of personal clothing. [5]

Operational Plan: Handling and Storage

Handling:

- Preparation: Ensure a well-ventilated work area, such as a chemical fume hood.[6]
- Personal Protective Equipment: Don all required PPE as specified in the table above.
- Dispensing: Avoid direct contact with the substance. Use appropriate tools for transfer.
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[5]

Storage:

- Store in a tightly closed container in a dry, well-ventilated place.[5]
- Keep away from heat, sparks, open flames, and hot surfaces.
- Recommended storage temperature is 4°C.[4]

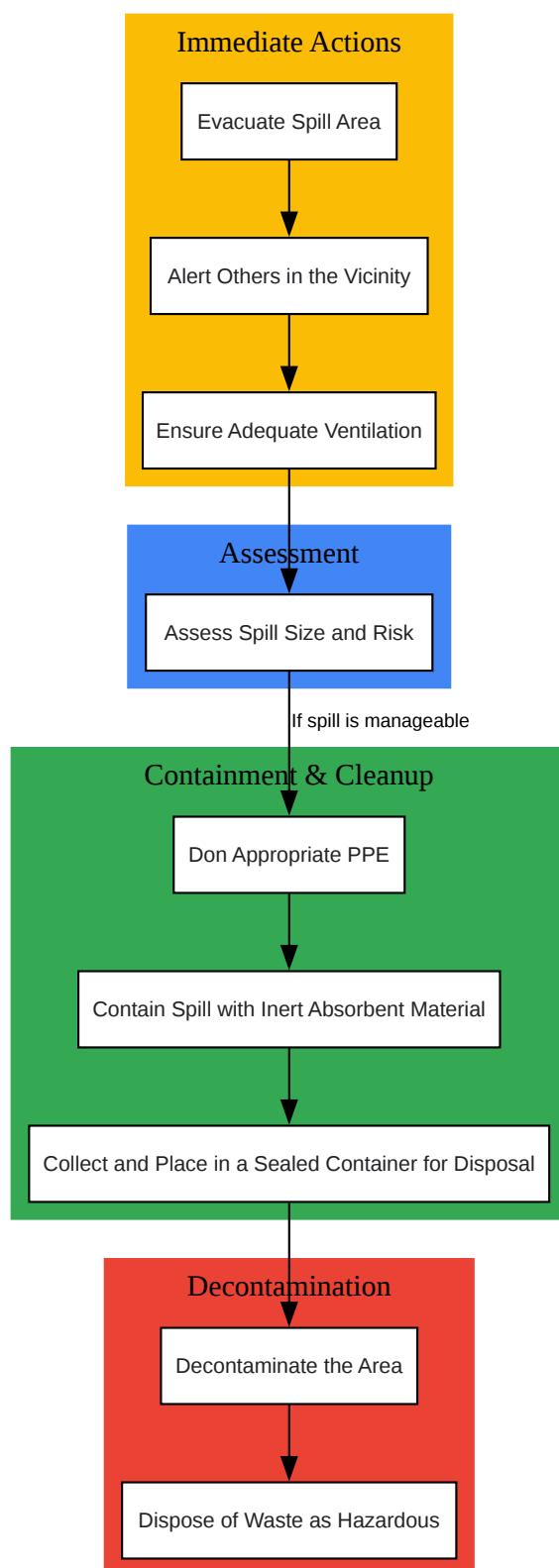
Disposal Plan

All waste containing **Triethyl 2-fluoro-2-phosphonoacetate** must be treated as hazardous waste.

- Waste Collection: Collect surplus and non-recyclable solutions in a designated, labeled, and sealed container.
- Container Management: Do not mix with other waste.[5] Handle uncleaned containers as you would the product itself.[5]
- Disposal: Dispose of the waste through a licensed disposal company in accordance with local, state, and federal regulations.[5]

Emergency Procedures

Spill Response Workflow:

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Caption: Workflow for responding to a chemical spill of **Triethyl 2-fluoro-2-phosphonoacetate**.

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[7] Seek medical attention if irritation persists.
Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and plenty of water. ^[7] Seek medical advice if irritation occurs.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. ^{[4][7]} Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. ^[8] Never give anything by mouth to an unconscious person. ^{[7][8]} Call a physician immediately. ^[8]

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